

# (Methylthio)acetonitrile: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: (Methylthio)acetonitrile

Cat. No.: B147334

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CAS Number: 35120-10-6

**(Methylthio)acetonitrile**, a versatile organosulfur compound, serves as a valuable building block in organic synthesis and holds potential for applications in drug discovery and development. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its synthesis, and a summary of its current understanding within the context of medicinal chemistry.

## Chemical and Physical Properties

**(Methylthio)acetonitrile** is a clear, colorless to light yellow liquid. A comprehensive summary of its key chemical and physical properties is presented in Table 1.

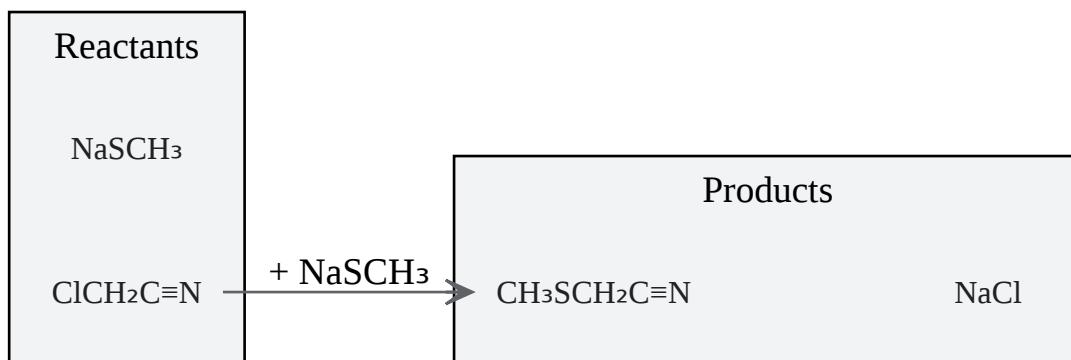
Property	Value	Reference
CAS Number	35120-10-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NS	<a href="#">[2]</a>
Molecular Weight	87.14 g/mol	<a href="#">[2]</a>
Boiling Point	61-63 °C at 15 mmHg	
Density	1.039 g/mL at 25 °C	
Refractive Index (n <sup>20</sup> /D)	1.483	
Flash Point	154 °F	
Solubility	Soluble in common organic solvents.	
InChI Key	ZRIGDBVSVFVLL-UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	CSCC#N	<a href="#">[3]</a>

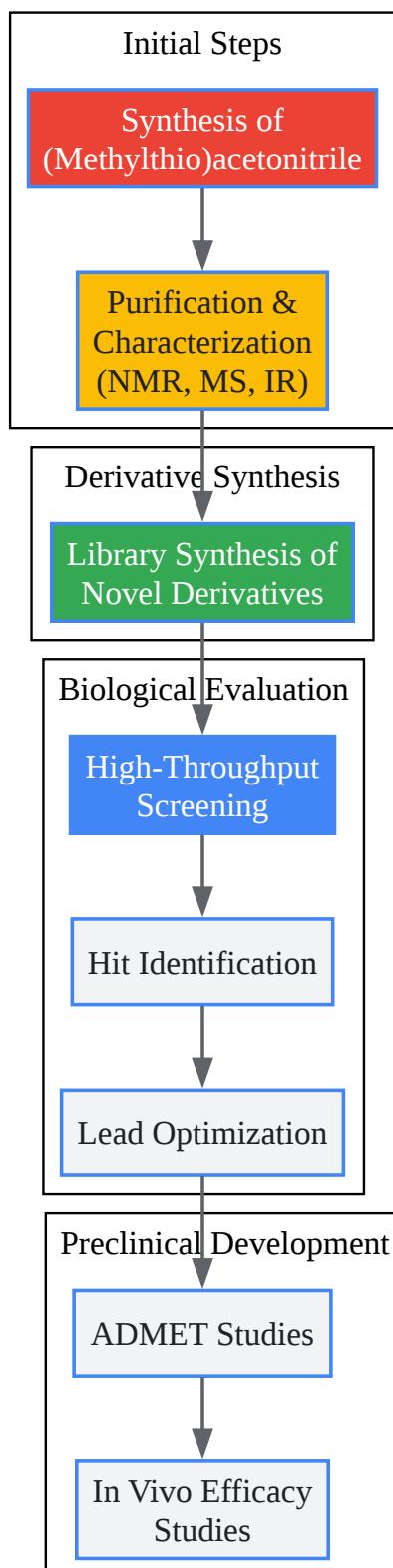
## Experimental Protocols

### Synthesis of (Methylthio)acetonitrile

A plausible and efficient method for the synthesis of **(Methylthio)acetonitrile** involves the nucleophilic substitution of chloroacetonitrile with a methylthiolate source, such as sodium thiomethoxide. This reaction is analogous to the synthesis of similar mercaptoacetonitrile derivatives.[\[1\]](#)

Reaction Scheme:



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## References

- 1. US4359429A - Mercaptoacetonitrile synthesis - Google Patents [patents.google.com]
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- 3. labshake.com [labshake.com]
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